

An In-Depth Technical Examination of 1,7-Heptanediol

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Compound of Interest

Compound Name: **1,7-Heptanediol**

Cat. No.: **B042083**

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This document provides a concise technical overview of **1,7-Heptanediol**, a linear aliphatic diol. It is intended to serve as a quick reference for professionals in research and development who require fundamental physicochemical data on this compound. **1,7-Heptanediol**, also known as heptamethylene glycol, finds applications in various fields, including the synthesis of polymers and surfactants, and as an intermediate in organic synthesis.^{[1][2]} Its utility in the cosmetic and pharmaceutical industries is also noted, primarily for its moisturizing properties.^{[1][2]}

Physicochemical Data

The core quantitative data for **1,7-Heptanediol** is summarized in the table below for ease of reference and comparison.

Parameter	Value	References
Molecular Formula	C ₇ H ₁₆ O ₂	[1] [3] [4]
Molecular Weight	132.20 g/mol	[3] [5] [6]
CAS Registry Number	629-30-1	[3] [4]
Appearance	Colorless, viscous liquid	[1]
Linear Formula	HO(CH ₂) ₇ OH	[6]

Chemical Structure

The molecular structure of **1,7-Heptanediol** consists of a seven-carbon chain with hydroxyl (-OH) groups at the terminal positions (carbons 1 and 7). This structure imparts both hydrophilic and lipophilic characteristics to the molecule, allowing for its solubility in water and some organic solvents.



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Caption: Chemical structure of **1,7-Heptanediol**.

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References

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